

# Technical Support Center: Optimizing Production Yield of Nobelium-259

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## Compound of Interest

Compound Name:	Nobelium
CAS No.:	10028-14-5
Cat. No.:	B154978

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address specific issues encountered during the experimental production of **Nobelium-259** ( $^{259}\text{No}$ ). The information is designed to help researchers optimize their production yield and overcome common challenges in the synthesis and identification of this superheavy element.

## Frequently Asked Questions (FAQs)

Q1: What is the most common and effective reaction for producing **Nobelium-259**?

A1: The most frequently cited and effective reaction for producing **Nobelium-259** is the fusion-evaporation reaction involving the bombardment of a Curium-248 ( $^{248}\text{Cm}$ ) target with an Oxygen-18 ( $^{18}\text{O}$ ) beam.<sup>[1]</sup> This reaction, specifically the  $4n$  channel ( $^{248}\text{Cm}(^{18}\text{O},4n)^{259}\text{No}$ ), has a known maximum production cross-section of approximately 20 nanobarns (nb) at a bombarding energy of 93 MeV.

Q2: Are there other viable production reactions for **Nobelium-259**?

A2: Yes, other reactions have been used for the synthesis of **nobelium** isotopes, and by extension, can be considered for  $^{259}\text{No}$ . These primarily involve bombarding curium targets with carbon ions.[2] While specific cross-section data for the production of  $^{259}\text{No}$  via these reactions is not readily available in the literature, they represent alternative pathways. The choice of reaction often depends on the availability of target material and the specific capabilities of the particle accelerator.

Q3: What is the half-life of **Nobelium-259** and how does it decay?

A3: **Nobelium-259** is the most stable isotope of **nobelium**, with a half-life of 58 minutes.[2][3] It primarily decays through three modes:

- Alpha decay to Fermium-255 ( $^{255}\text{Fm}$ ).
- Electron capture to Mendelevium-259 ( $^{259}\text{Md}$ ).
- Spontaneous fission.

Q4: How is **Nobelium-259** chemically separated from other reaction products?

A4: The chemical separation of **nobelium** is primarily achieved through ion-exchange chromatography. A key characteristic of **nobelium** that aids in its separation is its stable divalent oxidation state ( $\text{No}^{2+}$ ) in aqueous solutions, which is unique among the late actinides that are typically trivalent. This difference in chemical behavior allows for its effective separation from other trivalent actinides produced in the reaction.

Q5: What is the primary method for the identification of **Nobelium-259**?

A5: The definitive identification of **Nobelium-259** is achieved through alpha spectroscopy.[4] This technique measures the energy of the alpha particles emitted during its decay.  $^{259}\text{No}$  has a characteristic alpha decay spectrum with distinct energy peaks, which provides a unique fingerprint for its identification. The detection of its decay products, such as Fermium-255, further confirms its presence.

## Troubleshooting Guide

This guide addresses common issues that can lead to suboptimal production yields of **Nobelium-259**.

Issue	Potential Causes	Recommended Solutions
<p>Low or No Yield of <math>^{259}\text{No}</math></p>	<p>1. Incorrect Beam Energy: The production cross-section is highly dependent on the projectile's energy.</p>	<p>1. Optimize Beam Energy: For the <math>^{248}\text{Cm}(^{18}\text{O},4n)^{259}\text{No}</math> reaction, ensure the beam energy is precisely tuned to the peak of the excitation function, which is approximately 93 MeV. Perform an excitation function measurement to determine the optimal energy for your specific experimental setup.</p>
<p>2. Target Degradation: The intense heavy-ion beam can damage the target material, leading to a decrease in the effective target thickness.</p>	<p>2. Monitor Target Integrity: Implement online monitoring of the target's condition. Consider using a rotating target wheel to distribute the beam heating and reduce localized damage. Prepare multiple targets to allow for replacement during long experiments.</p>	
<p>3. Inefficient Chemical Separation: Nobelium may be lost during the chemical separation process.</p>	<p>3. Calibrate Separation Column: Before the experiment, calibrate the ion-exchange column with a known amount of a homologous element (e.g., Ytterbium) to determine the elution profile and ensure high recovery of the divalent fraction.</p>	
<p>4. Beam Misalignment: The ion beam may not be properly focused on the target.</p>	<p>4. Verify Beam Alignment: Use a beam profile monitor to ensure the beam is centered and focused on the target.</p>	

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High Background in Alpha Spectrum	1. Incomplete Separation of Other Alpha Emitters: Other radioactive isotopes produced in the reaction can interfere with the $^{259}\text{No}$ signal.	1. Refine Chemical Separation: Improve the resolution of the ion-exchange chromatography to achieve a cleaner separation of nobelium from other actinides. Consider a two-cycle extraction system for enhanced purity.
2. Detector Contamination: The alpha detector may have been contaminated from previous experiments.	2. Detector Decontamination and Background Measurement: Thoroughly clean the detector and perform a long background count before the experiment to identify any residual contamination.	
3. Radon Progeny: Radon gas in the air can decay and its progeny can be implanted on the detector surface, creating background alpha signals.	3. Maintain Vacuum Conditions: Ensure a good vacuum in the detector chamber to minimize the presence of radon.	
Uncertainty in Isotope Identification	1. Poor Energy Resolution in Alpha Spectrum: Broad peaks in the alpha spectrum can make it difficult to distinguish the characteristic peaks of $^{259}\text{No}$ .	1. Optimize Detector Setup: Ensure the detector is properly biased and cooled to achieve the best possible energy resolution. Use a thin, uniform source for alpha counting to minimize energy straggling.
2. Lack of Decay Chain Confirmation: Observing only the alpha decay of $^{259}\text{No}$ may not be sufficient for unambiguous identification.	2. Measure Decay Products: Design the experiment to also detect the decay products of $^{259}\text{No}$ , such as the alpha decay of its daughter nuclide, Fermium-255. This provides a time-correlated signature that	

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confirms the identity of the parent nucleus.

## Data Presentation

Table 1: Comparison of Production Reactions for **Nobelium-259**

Target Isotope	Projectile	Reaction Channel	Projectile Energy (MeV)	Maximum Cross-Section (nb)
$^{248}\text{Cm}$	$^{18}\text{O}$	4n	93	~20
$^{248}\text{Cm}$	$^{13}\text{C}$	xn	Not available	Not available
$^{246}\text{Cm}$	$^{13}\text{C}$	xn	Not available	Not available

Note: While the reactions with carbon projectiles are known to produce **nobelium** isotopes, specific experimental cross-section data for the production of  $^{259}\text{No}$  were not found in the surveyed literature. The yield for these reactions is expected to be in the nanobarn to picobarn range.

## Experimental Protocols

### Production of Nobelium-259 via the $^{248}\text{Cm}(^{18}\text{O},4n)^{259}\text{No}$ Reaction

#### a. Target Preparation:

- Material: Highly enriched Curium-248 oxide ( $\text{Cm}_2\text{O}_3$ ).
- Backing: Thin beryllium (Be) or titanium (Ti) foil (typically 1-2 mg/cm<sup>2</sup>).
- Method: The  $\text{Cm}_2\text{O}_3$  is typically deposited onto the backing foil using a molecular plating or vacuum evaporation technique to create a uniform target layer with a thickness of several hundred  $\mu\text{g}/\text{cm}^2$ .

#### b. Irradiation:

- Projectile:  $^{18}\text{O}$  ions.
- Accelerator: A heavy-ion accelerator, such as a cyclotron or a linear accelerator.
- Beam Energy: The  $^{18}\text{O}$  beam is accelerated to approximately 93 MeV.
- Irradiation Time: The duration of the irradiation depends on the beam intensity and the desired yield, but typically ranges from hours to days.

c. Product Collection and Transport:

- The  $^{259}\text{No}$  atoms recoiling from the target are stopped in a gas-filled chamber (typically helium).
- A gas jet system is used to transport the thermalized atoms through a capillary to the chemistry setup.

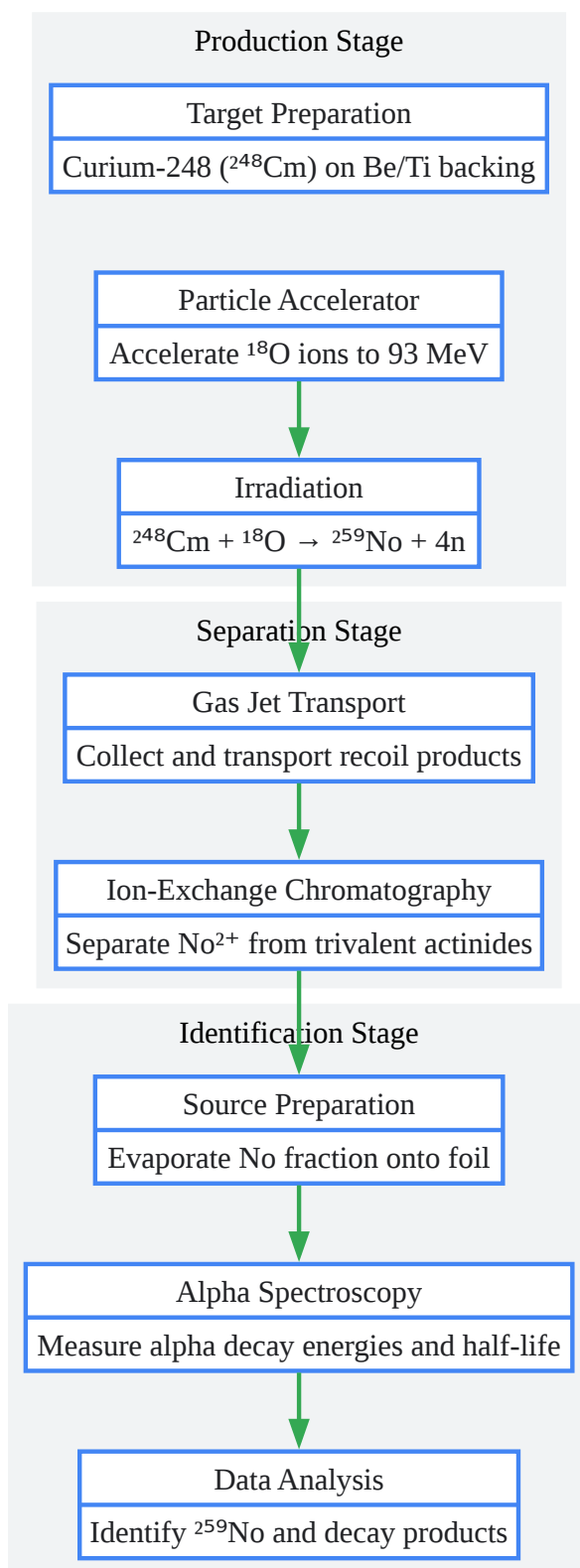
## Chemical Separation using Ion-Exchange Chromatography

- Column: A cation-exchange resin column.
- Eluent: An aqueous solution of an alpha-hydroxyisobutyrate ( $\alpha$ -HIB) or similar complexing agent.
- Procedure:
  - The reaction products are collected from the gas jet and dissolved in a dilute acid.
  - The solution is loaded onto the top of the ion-exchange column.
  - The column is eluted with the complexing agent. Trivalent actinides will form stronger complexes and elute earlier.
  - Due to its stable +2 oxidation state, **nobelium** will elute later, separating it from the trivalent actinides. Fractions are collected sequentially.

## Alpha Spectroscopy for Identification

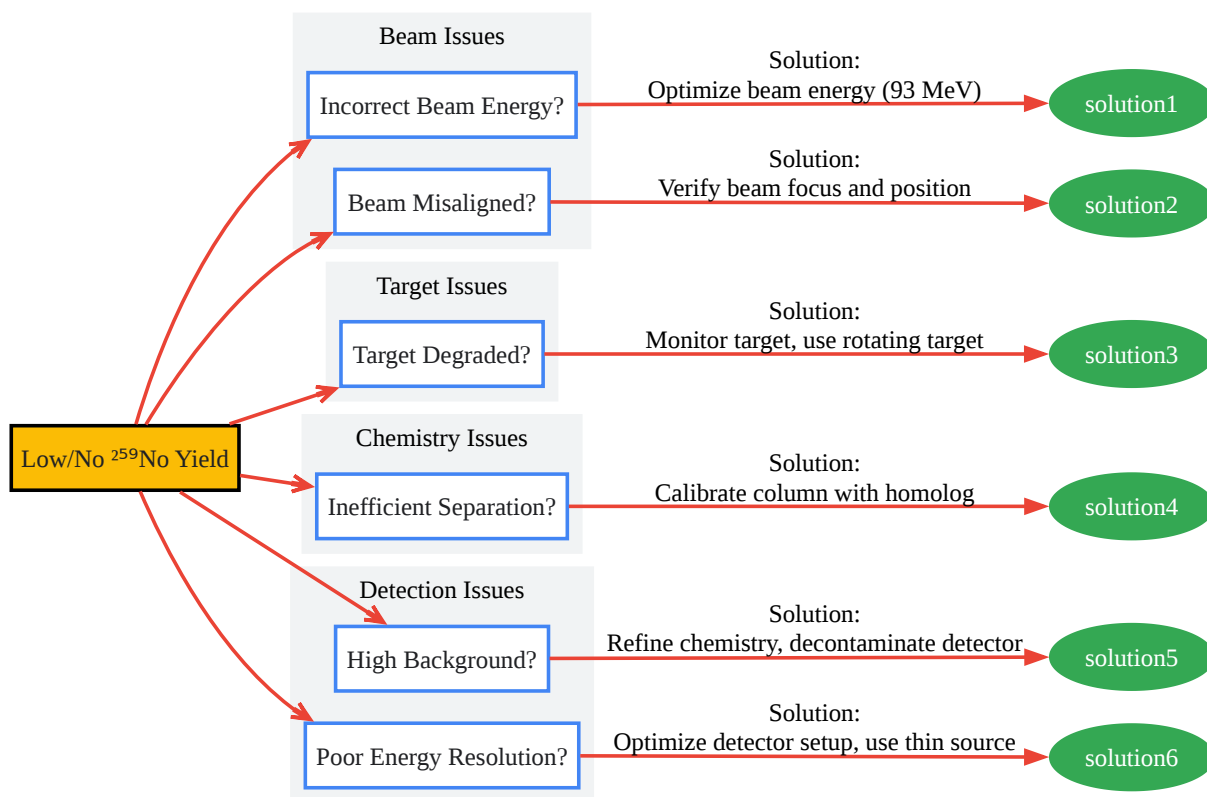
- **Sample Preparation:** The **nobelium**-containing fractions from the chromatography are evaporated onto a thin foil (e.g., platinum) to create a thin, uniform source for alpha counting.
- **Detector:** A silicon surface barrier detector or a Passivated Implanted Planar Silicon (PIPS) detector is used for alpha particle detection.
- **Measurement:** The source is placed in a vacuum chamber in close proximity to the detector. The energy of the emitted alpha particles is measured over a period of several half-lives of  $^{259}\text{No}$ .
- **Data Analysis:** The resulting alpha spectrum is analyzed to identify the characteristic energy peaks of  $^{259}\text{No}$  and its decay daughters. The decay curve of these peaks is plotted to determine the half-life, further confirming the isotope's identity.

## Mandatory Visualizations



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Caption: Experimental workflow for the production and identification of **Nobelium-259**.



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Caption: Troubleshooting logic for low production yield of **Nobelium-259**.

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## References

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